

Application Note: Scale-up Synthesis and Purification of 3-Aminopyrazin-2-ol

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Compound of Interest

Compound Name: 3-Aminopyrazin-2-ol

Cat. No.: B112623

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Abstract

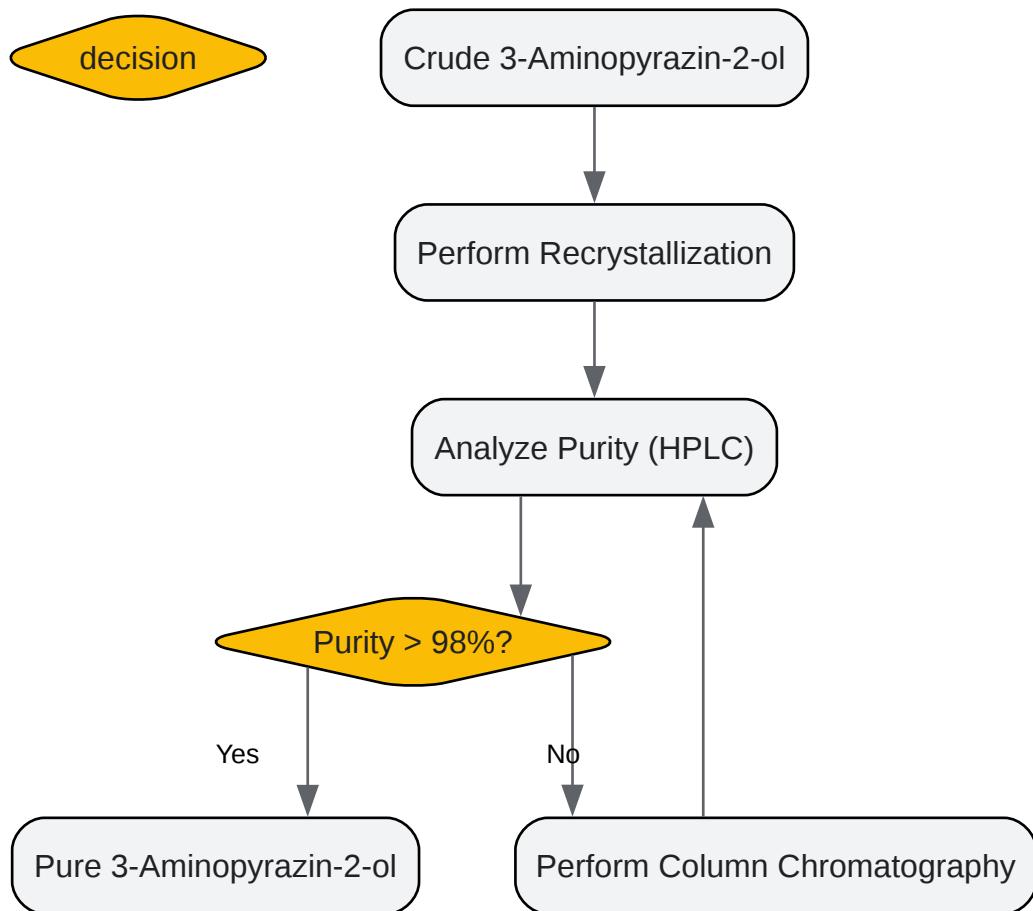
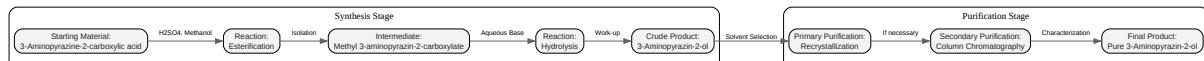
This application note provides a detailed protocol for the scale-up synthesis and purification of **3-Aminopyrazin-2-ol**, a key heterocyclic intermediate in the development of various pharmaceutical compounds. The described methodology is designed to be robust and scalable, ensuring high purity and yield for drug discovery and development applications. This document outlines the synthetic route, purification procedures, and analytical characterization, supported by quantitative data and process workflows.

Introduction

3-Aminopyrazin-2-ol and its derivatives are important scaffolds in medicinal chemistry, exhibiting a range of biological activities.^{[1][2]} The development of a scalable and efficient synthesis is crucial for advancing preclinical and clinical studies. This protocol details a practical approach for the multi-gram synthesis of **3-Aminopyrazin-2-ol**, focusing on process safety, efficiency, and product purity. The synthesis is based on the hydrolysis of a more readily available precursor, followed by a robust purification strategy.

Synthesis Workflow

The overall process for the synthesis and purification of **3-Aminopyrazin-2-ol** is depicted below.



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References

- 1. tandfonline.com [tandfonline.com]
- 2. tandfonline.com [tandfonline.com]
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